

The Benzoxazinone Scaffold: A Versatile Platform for Chemical Probe Development

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Compound of Interest

Compound Name: 6-Bromo-5-methyl-1H-benzo[d]
[1,3]oxazin-2(4H)-one

CAS No.: 186267-76-5

Cat. No.: B2927673

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A detailed guide for researchers, scientists, and drug development professionals on the potential applications of 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a putative chemical probe, contextualized within the broader biological activities of the benzoxazinone chemical class.

Executive Summary

While a comprehensive literature review reveals no specific published data on the use of 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a chemical probe, the benzoxazinone scaffold is a well-established pharmacophore with a diverse range of biological activities. This guide will therefore provide a detailed overview of the known applications of benzoxazinone derivatives and, based on this evidence, propose a prospective application for 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a novel chemical probe. The protocols and data presented herein are intended to serve as a foundational framework for researchers to explore the potential of this and other novel benzoxazinone compounds.

The Benzoxazinone Core: A Privileged Scaffold in Medicinal Chemistry

Benzoxazinones are a class of heterocyclic compounds containing a benzene ring fused to an oxazine ring. This structural motif is found in a variety of biologically active molecules and has been extensively explored in medicinal chemistry.^{[1][2]} The versatility of the benzoxazinone scaffold allows for substitutions at various positions, leading to a wide array of pharmacological properties.

Known Biological Activities of Benzoxazinone Derivatives:

Biological Activity	Target/Mechanism (if known)	Reference
Anti-inflammatory	Inhibition of cyclooxygenase (COX) enzymes	^[3]
Analgesic	Associated with anti-inflammatory activity	^[3]
Antimicrobial	Various mechanisms against bacteria and fungi	^[4]
Herbicidal	Inhibition of protoporphyrinogen IX oxidase (PPO)	^{[5][6]}
Anticancer	Inhibition of tyrosine kinases	^[7]
Fluorescent Probes	Detection of biothiols	^[8]

Prospective Application of 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a Chemical Probe

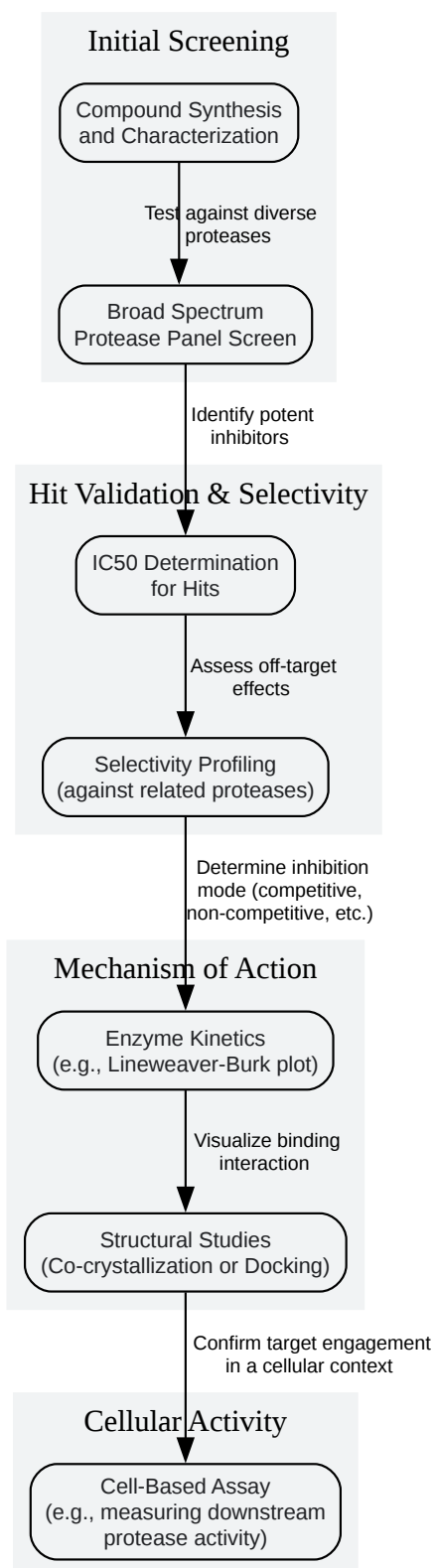
Based on the known activities of the benzoxazinone class, we can hypothesize potential applications for 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a chemical probe. The presence of a bromine atom and a methyl group on the benzene ring will influence its steric and electronic properties, potentially conferring selectivity for a specific biological target.

Hypothesis: 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a Serine Protease Inhibitor Probe

The benzoxazinone ring can act as a stable scaffold that can be functionalized to interact with the active site of enzymes. Serine proteases are a large family of enzymes involved in numerous physiological processes, and their dysregulation is implicated in many diseases. The carbonyl group of the benzoxazinone could potentially interact with the serine residue in the active site of a protease.

Proposed Experimental Workflow for Target Validation

The following workflow outlines the steps to investigate the potential of 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a serine protease inhibitor.



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Caption: Proposed workflow for validating a novel chemical probe.

Protocols

General Protocol for Screening against a Serine Protease

This protocol provides a general framework for an in vitro fluorescence-based assay to screen for inhibitors of a model serine protease, such as trypsin.

Materials:

- Enzyme: Trypsin (from bovine pancreas, TPCK treated)
- Substrate: N α -Benzoyl-L-arginine 7-amido-4-methylcoumarin hydrochloride (Boc-L-Arg-AMC)
- Assay Buffer: 50 mM Tris-HCl, pH 8.0, 20 mM CaCl₂, 0.05% (v/v) Triton X-100
- Test Compound: 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one dissolved in DMSO (10 mM stock)
- Positive Control: A known trypsin inhibitor (e.g., aprotinin)
- 96-well black, flat-bottom microplate
- Fluorescence microplate reader (Excitation: 380 nm, Emission: 460 nm)

Procedure:

- Prepare Reagents:
 - Prepare a working solution of trypsin in assay buffer (e.g., 10 μ g/mL).
 - Prepare a working solution of Boc-L-Arg-AMC in assay buffer (e.g., 100 μ M).
 - Prepare serial dilutions of the test compound and positive control in assay buffer. Ensure the final DMSO concentration is consistent across all wells (e.g., 1%).
- Assay Setup (in a 96-well plate):

- Blank wells: 100 μ L of assay buffer.
- Negative control wells (enzyme activity without inhibitor): 50 μ L of assay buffer + 50 μ L of trypsin solution.
- Positive control wells: 50 μ L of positive control dilution + 50 μ L of trypsin solution.
- Test compound wells: 50 μ L of test compound dilution + 50 μ L of trypsin solution.
- Pre-incubation:
 - Incubate the plate at room temperature for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Reaction:
 - Add 50 μ L of the substrate solution to all wells except the blank wells. The final volume in each well will be 150 μ L.
- Kinetic Measurement:
 - Immediately place the plate in the fluorescence microplate reader.
 - Measure the fluorescence intensity every minute for 30 minutes.
- Data Analysis:
 - Calculate the rate of reaction (slope of the linear portion of the fluorescence vs. time curve) for each well.
 - Calculate the percent inhibition for each concentration of the test compound using the following formula: % Inhibition = $[1 - (\text{Rate of test well} / \text{Rate of negative control well})] \times 100$
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Data Presentation

Hypothetical IC₅₀ Values for 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one against a Panel of Proteases:

Protease	IC ₅₀ (μM)
Trypsin	5.2
Chymotrypsin	> 100
Elastase	25.8
Thrombin	> 100

This data is hypothetical and for illustrative purposes only. Experimental validation is required.

Conclusion and Future Directions

While there is currently no specific data on 6-Bromo-5-methyl-1H-benzo[d]oxazin-2(4H)-one as a chemical probe, the broader benzoxazinone class exhibits a wide range of biological activities, making this compound an interesting candidate for further investigation. The proposed workflow and protocols provide a starting point for researchers to explore its potential as an enzyme inhibitor or other type of chemical probe. Future work should focus on a broad screening campaign to identify its biological target(s), followed by detailed mechanistic studies to validate its use as a selective chemical probe.

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